

STL427944: Application Notes for DMSO-Based Experimental Use

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Compound of Interest

Compound Name: STL427944

Cat. No.: B15587341

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and guidelines for the solubilization and experimental use of **STL427944**, a selective inhibitor of the Forkhead box protein M1 (FOX M1), using Dimethyl Sulfoxide (DMSO) as a solvent. The information is intended to ensure consistent and reproducible results in cell-based assays and other preclinical research.

Quantitative Solubility Data

Proper dissolution and concentration are critical for the accurate application of **STL427944** in experimental settings. The solubility of **STL427944** in DMSO has been determined to be 10 mM.

Compound	Solvent	Reported Solubility	Molecular Weight
STL427944	DMSO	10 mM	485.49 g/mol

Experimental Protocols

This section outlines the recommended procedure for preparing a 10 mM stock solution of **STL427944** in DMSO. Following these steps will help ensure the integrity and activity of the compound.

Materials and Equipment

- **STL427944** powder
- Anhydrous or high-purity DMSO (Dimethyl Sulfoxide)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator bath

Protocol for Preparing a 10 mM Stock Solution

To prepare a 10 mM stock solution of **STL427944** (MW: 485.49 g/mol), follow the steps below. This protocol is for preparing 1 mL of stock solution; scale volumes as needed.

Calculation:

- To make a 10 mM solution, you need 0.01 moles per liter.
- For 1 mL (0.001 L), you need 0.00001 moles.
- Mass required = moles × molecular weight = 0.00001 mol × 485.49 g/mol = 0.0048549 g = 4.85 mg.

Procedure:

- Preparation: Before opening, centrifuge the vial of **STL427944** powder to ensure all the compound is at the bottom.
- Weighing: Carefully weigh out 4.85 mg of **STL427944** powder and transfer it to a sterile microcentrifuge tube.

- **Solvent Addition:** Add 1 mL of high-purity DMSO to the microcentrifuge tube containing the powder.
- **Dissolution:** Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. If the compound is difficult to dissolve, brief sonication in a water bath may be used to aid dissolution. Visually inspect the solution to ensure no particulates are present.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage.

Preparation of Working Solutions

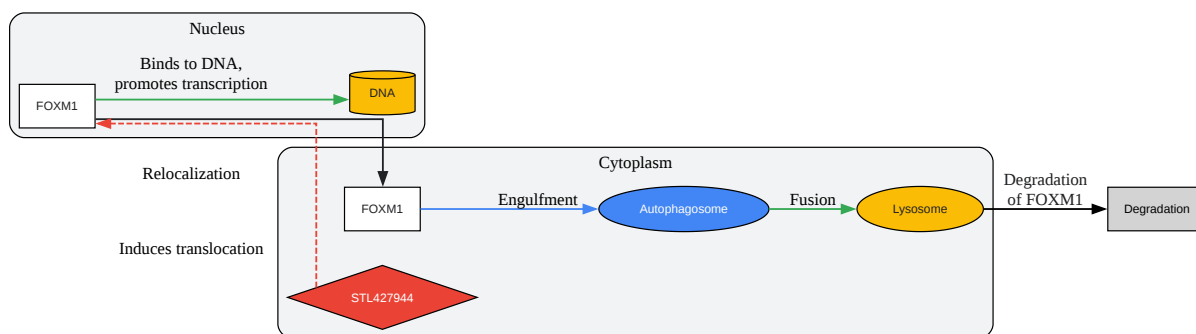
For cell culture experiments, the final concentration of DMSO should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.

- **Serial Dilution:** It is recommended to perform serial dilutions of the 10 mM DMSO stock solution in DMSO to get closer to the final desired concentration before diluting into an aqueous buffer or cell culture medium.
- **Final Dilution:** Add the final diluted DMSO solution to the cell culture medium with gentle mixing.
- **Vehicle Control:** Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO used to deliver the inhibitor.

Visualization of Pathways and Workflows

Signaling Pathway of **STL427944** Action

STL427944 is a selective inhibitor of the FOXM1 transcription factor. Its mechanism of action involves inducing the relocalization of FOXM1 from the nucleus to the cytoplasm, which is followed by its degradation via the autophagy pathway.

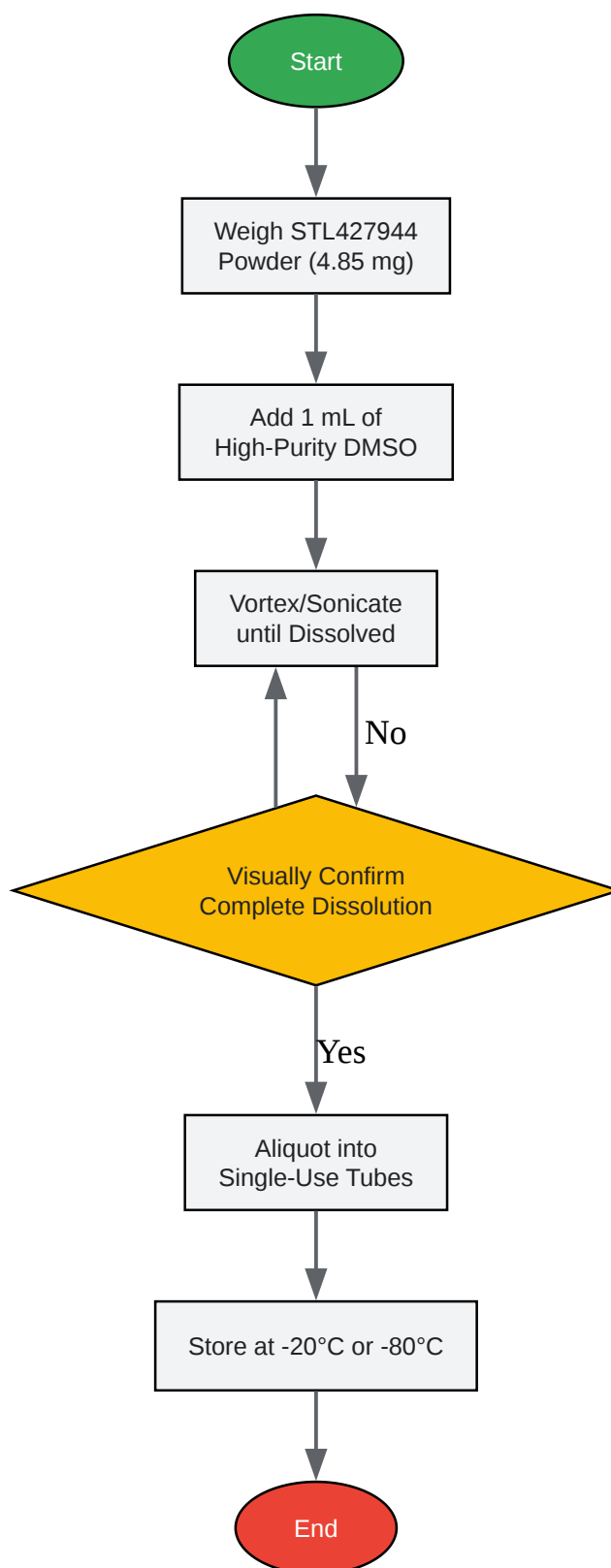


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Caption: Mechanism of **STL427944**-induced FOXM1 degradation.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps for preparing a DMSO stock solution of **STL427944**.



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